

Personal protective equipment for handling Fmoc-Gly(allyl)-OH

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Compound of Interest

Compound Name: Fmoc-Gly(allyl)-OH

Cat. No.: B557544

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Essential Safety and Handling Guide for Fmoc-Gly(allyl)-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety, logistical, and operational information for handling **Fmoc-Gly(allyl)-OH**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining experimental integrity. This document is intended to supplement, not replace, your institution's specific safety protocols and the full Safety Data Sheet (SDS) which should be consulted before use.

I. Immediate Safety Information

Fmoc-Gly(allyl)-OH is an amino acid derivative used in peptide synthesis.[1] While comprehensive toxicological data may not be fully available, it should be handled with care as a potentially hazardous substance. Based on data for the compound and structurally similar chemicals, it is known to cause skin, eye, and respiratory irritation.[2]

Personal Protective Equipment (PPE) is mandatory when handling this compound.

II. Quantitative Data Summary

The following table summarizes key quantitative and safety data for **Fmoc-Gly(allyl)-OH**.

Property	Value
Chemical Formula	C ₂₀ H ₁₉ NO ₄
Molecular Weight	337.37 g/mol [3]
Appearance	White to off-white crystalline powder or solid[4]
Melting Point	134-140 °C
Storage Temperature	Powder: -20°C for long-term (years), 4°C for short-term (months). In solvent: -80°C (up to 6 months), -20°C (up to 1 month).[4]
Solubility	Soluble in DMSO (requires sonication) and DMF.[4]
GHS Hazard Statements	Potential for: Skin Irritation, Serious Eye Irritation, Respiratory Irritation.[2]
PPE Recommendation	Eyeshields, chemical-resistant gloves (e.g., nitrile), laboratory coat, and a NIOSH-approved respirator (e.g., N95) if dust is generated or ventilation is inadequate.

III. Operational Plan: Handling and Experimental Protocol

All handling of solid **Fmoc-Gly(allyl)-OH** and its solutions should be performed in a certified chemical fume hood to minimize inhalation risk.

Experimental Protocol: General Procedure for Coupling in Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the general steps for incorporating **Fmoc-Gly(allyl)-OH** into a peptide sequence on a solid support.

- Resin Preparation:

- Swell the resin (e.g., Wang or Rink Amide resin) in N,N-Dimethylformamide (DMF) for at least 1 hour in a reaction vessel.
- Remove the Fmoc protecting group from the resin-bound amino acid by treating it with a 20% piperidine in DMF solution for 15-30 minutes.
- Wash the resin thoroughly with DMF to remove residual piperidine and byproducts.
- Amino Acid Activation:
 - In a separate vial, dissolve **Fmoc-Gly(allyl)-OH** (typically 3-5 equivalents relative to the resin loading capacity) in DMF.
 - Add a coupling reagent, such as HBTU (3-5 equivalents), and an organic base like N,N-Diisopropylethylamine (DIPEA) (6-10 equivalents).
 - Allow the activation to proceed for a few minutes.
- Coupling Reaction:
 - Add the activated **Fmoc-Gly(allyl)-OH** solution to the deprotected resin in the reaction vessel.
 - Agitate the mixture at room temperature for 1-2 hours to ensure complete coupling.
 - After the reaction, drain the solution from the resin.
- Washing:
 - Thoroughly wash the resin with DMF to remove any unreacted reagents and byproducts. A wash with Dichloromethane (DCM) can also be performed.
- Confirmation and Next Cycle:
 - Perform a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction.
 - The resin is now ready for the next deprotection and coupling cycle.

IV. Disposal Plan

Proper segregation and disposal of waste are crucial. Never dispose of chemical waste down the drain or in regular trash.^[5] All waste must be collected in properly labeled, sealed, and compatible containers for disposal through your institution's Environmental Health and Safety (EHS) office.^{[2][6]}

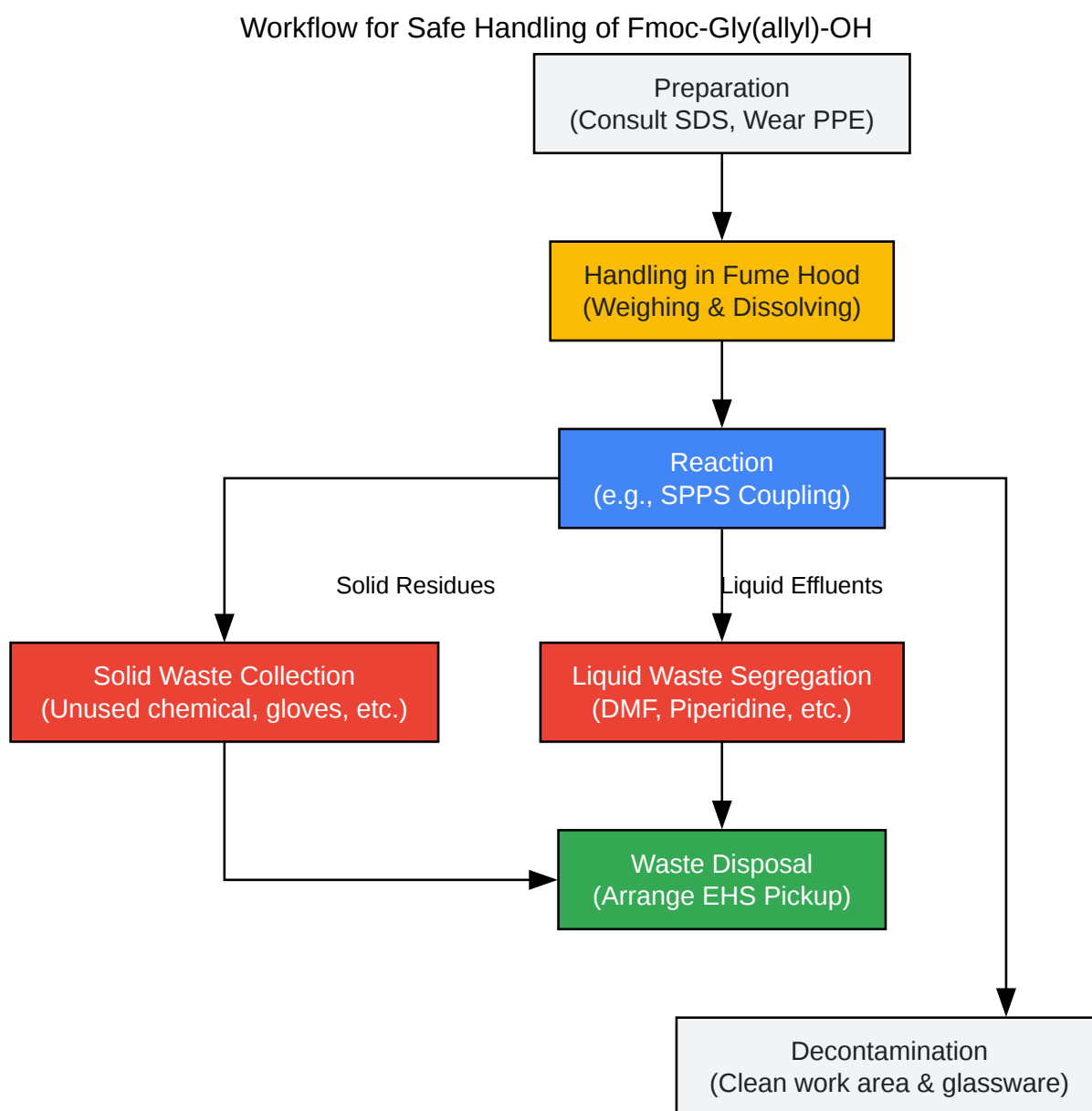
Waste Stream Segregation and Disposal:

- Solid Waste:
 - Collection: Collect unused or expired solid **Fmoc-Gly(allyl)-OH**, contaminated weighing paper, gloves, and other contaminated consumables in a designated, sealed container for solid chemical waste.^[2]
 - Disposal: Label the container "Solid Hazardous Waste" with the full chemical name and arrange for pickup by EHS.
- Liquid Waste:
 - Non-Halogenated Solvent Waste:
 - Collection: Collect DMF solutions from reaction vessels and washes into a dedicated "Non-Halogenated Organic Waste" container.
 - Basic Waste:
 - Collection: The 20% piperidine in DMF solution used for Fmoc deprotection is basic and toxic. Collect this waste in a dedicated container labeled "Basic Waste" or "Piperidine Waste".^[5]
 - Acidic Waste (from cleavage):
 - Collection: If the final peptide is cleaved from the resin using a Trifluoroacetic acid (TFA) cocktail, this waste must be collected in a designated, acid-resistant container labeled "Acidic Waste" or "TFA Waste".^[5]

- Disposal: All liquid waste containers should be kept sealed, stored in secondary containment, and disposed of through EHS. Do not mix different categories of liquid waste. [\[5\]](#)

V. Mandatory Visualization: Workflow Diagram

The following diagram illustrates the procedural workflow for the safe handling and disposal of **Fmoc-Gly(allyl)-OH**.



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